

Proper Disposal of 2-Iodoethanol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Iodoethanol

Cat. No.: B1213209

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The proper disposal of **2-Iodoethanol** is critical for ensuring laboratory safety and environmental protection. This substance is classified as a hazardous material and must be managed according to specific protocols. Under no circumstances should this chemical be disposed of down the drain or in regular solid waste.^{[1][2][3][4]} The primary disposal method is to treat it as hazardous chemical waste, handled by a licensed disposal company.^{[4][5]}

Immediate Safety and Handling Precautions

Before handling or preparing for disposal, it is imperative to wear appropriate Personal Protective Equipment (PPE). All procedures should be conducted within a chemical fume hood to ensure adequate ventilation.^{[1][4]}

Required PPE:

- Chemical-resistant gloves (satisfying EN 374 standards)^[5]
- Safety goggles or a face shield^[4]
- A lab coat or complete suit protecting against chemicals^{[4][5]}
- Respiratory protection if ventilation is inadequate^[5]

Safe Handling Practices:

- Avoid all contact with skin and eyes and do not breathe vapors or mist.^{[1][5]}

- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Store the chemical in a tightly closed container in a cool, dry, and well-ventilated place, preferably between 2 - 8 °C.[\[1\]](#)[\[2\]](#)[\[5\]](#) It is light-sensitive and should be handled and stored under an inert gas.[\[2\]](#)[\[5\]](#)

Accidental Spill Response Protocol

In the event of a spill, immediate and correct action is necessary to prevent harm and environmental contamination.

- Evacuate and Secure: Immediately evacuate personnel to a safe area, keeping people upwind of the spill.[\[1\]](#)[\[5\]](#)
- Remove Ignition Sources: Remove all sources of ignition from the area.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Ensure Ventilation: Ensure the area is adequately ventilated.[\[1\]](#)[\[5\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Use non-combustible absorbent materials like sand, earth, diatomaceous earth, or vermiculite to contain the spill.[\[5\]](#) Do not let the product enter drains.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Collection: Carefully collect the absorbent material and the spilled substance and place it into a suitable, closed container for disposal.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Decontamination: Clean the affected area thoroughly. Decontaminate all equipment that came into contact with the chemical using an appropriate solvent (e.g., acetone, ethanol), and collect the rinsate as hazardous waste.[\[4\]](#)

Step-by-Step Disposal Protocol

The disposal of **2-Iodoethanol** must comply with all local, regional, and national hazardous waste regulations.[\[1\]](#)[\[3\]](#)[\[5\]](#)

- **Waste Collection:** Collect all waste containing **2-Iodoethanol**, including unused product, reaction byproducts, and contaminated materials (e.g., filter paper, absorbent pads), in a designated and compatible waste container.^[4]
- **Container Management:**
 - Leave the chemical waste in its original container if possible, or use a new, properly sealed, and clearly labeled container.^{[2][4][5]}
 - The container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**2-Iodoethanol**".^[4]
- **Waste Segregation:** Do not mix **2-Iodoethanol** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.^{[2][4][5]} Incompatible waste mixing can lead to dangerous reactions.^[4]
- **Storage of Waste:** Store the sealed hazardous waste container in a designated, secure, and well-ventilated satellite accumulation area.^{[4][9][10]} This area should be away from heat and incompatible materials.^[4]
- **Arrange for Disposal:** Contact your institution's EHS office or a licensed chemical waste disposal company to schedule a pickup for the hazardous waste.^{[4][5]} Follow their specific procedures for documentation and transportation.^[4]
- **Contaminated Equipment:** Handle uncleaned containers and equipment as you would the product itself.^{[2][5]}

Data Presentation

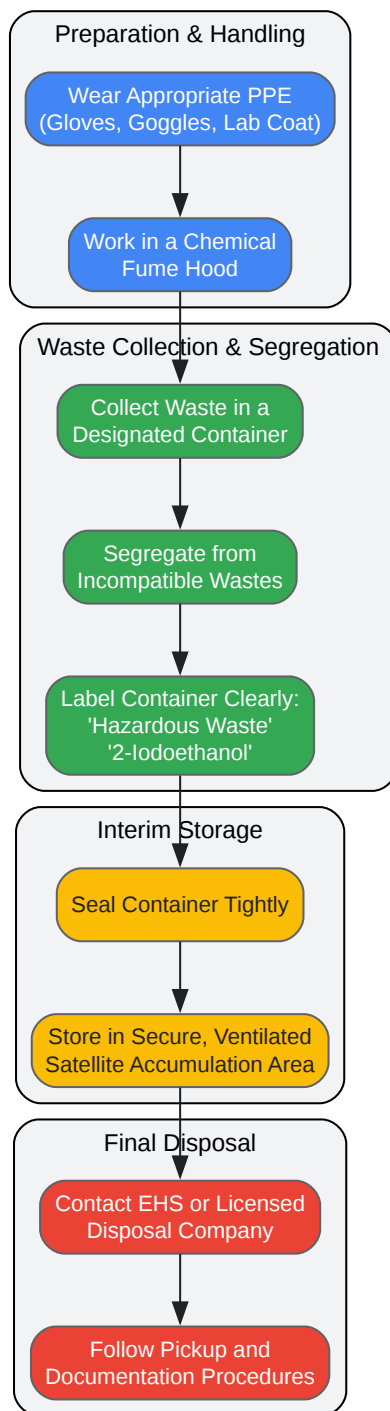
The following table summarizes key quantitative and hazard information for **2-Iodoethanol** to inform safe handling and disposal procedures.

Property	Value	Citations
UN Number	2810	[1] [5] [11]
Transport Hazard Class	6.1 (Toxic Liquid)	[1] [5] [11]
Packing Group	II	[5] [11]
CAS Number	624-76-0	[1] [6] [11]
Flash Point	65.6 °C	[11]
Storage Temperature	2 - 8 °C	[5] [11]
GHS Hazard Statements	H227: Combustible liquid H300: Fatal if swallowed H310: Fatal in contact with skin H341: Suspected of causing genetic defects	[5] [6] [7]

Experimental Workflows & Logical Relationships

The following diagram illustrates the procedural workflow for the proper disposal of **2-Iodoethanol**, from initial handling to final pickup by a licensed service.

2-Iodoethanol Disposal Workflow



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Caption: Workflow for the safe disposal of **2-Iodoethanol** waste.

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